



Application Notes and Protocols for 1,2- Hexanediol in Cosmetic Formulations

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-**Hexanediol** is a versatile and multifunctional ingredient widely utilized in the cosmetic and personal care industry. Chemically, it is a diol with the formula C6H14O2, featuring hydroxyl groups on the first and second carbon atoms.[1][2] This structure imparts a unique combination of properties, making it a valuable component in a diverse range of product formulations, including skincare, hair care, and color cosmetics.[2][3] Its primary functions include serving as a humectant, emollient, solvent, and a potentiating agent for preservative systems.[2][4][5] Notably, it is often employed as an alternative to traditional preservatives, aligning with the growing consumer demand for "preservative-free" claims.[5]

These application notes provide a comprehensive overview of the use of 1,2-**hexanediol** in cosmetic formulations, including its key functions, quantitative efficacy data, and detailed experimental protocols for its evaluation.

Key Functions and Applications

- 1,2-**Hexanediol**'s utility in cosmetic science stems from its multifaceted nature:
- Humectant and Moisturizer: It attracts and retains moisture from the environment, helping to hydrate the skin. This makes it a beneficial ingredient in products designed for dry and flaky skin, such as moisturizers, lotions, and serums.[6][7][8] Studies have shown that a 0.5%



concentration of 1,2-**hexanediol** can provide slightly better moisturization than 3.0% glycerin.

- Emollient: It softens and smooths the skin's surface, contributing to a pleasant sensory feel in topical products.[1][6]
- Solvent: 1,2-Hexanediol is an effective solvent for a variety of cosmetic ingredients, including fragrances and plant extracts, ensuring their uniform distribution within a formulation.[1][6]
- Preservative Booster: While not classified as a formal preservative in some regions, it
 exhibits broad-spectrum antimicrobial activity and can enhance the efficacy of traditional
 preservatives, allowing for their use at lower concentrations.[5][9] Its antimicrobial action is
 attributed to its ability to disrupt the cell membranes of microorganisms.[4]
- Formulation Stabilizer: It can contribute to the stability of emulsions and improve the texture and consistency of cosmetic products.[2]

Quantitative Data Summary

The following tables summarize key quantitative data regarding the performance and safety of 1,2-hexanediol in cosmetic applications.

Table 1: Antimicrobial Efficacy of 1,2-**Hexanediol**



Microorganism	Minimum Inhibitory Concentration (MIC)	Test Method	
Gram-positive bacteria	0.5% - 2% (v/v)	Antimicrobial Susceptibility Tests	
Gram-negative bacteria	0.5% - 2% (v/v)	Antimicrobial Susceptibility Tests	
Staphylococcus aureus	Good inhibitory effect	Antiseptic Effect Study	
Escherichia coli	Good inhibitory effect	Antiseptic Effect Study	
Pseudomonas aeruginosa	Good inhibitory effect	Antiseptic Effect Study	
Candida albicans	Weaker inhibitory effect	Antiseptic Effect Study	
Aspergillus niger	Weaker inhibitory effect	Antiseptic Effect Study	

Note: The bactericidal concentration is reported to be in the range of 1 to 2 times the MIC.[4]

Table 2: Synergistic Antimicrobial Effects

Combination	Target Microorganisms Observed Effect	
1,2-Hexanediol + Macelignan	Gram-positive bacteria	Reduced effective concentration of 1,2-hexanediol to 0.25-0.5 x MIC
1,2-Hexanediol + Octyl gallate	Gram-positive bacteria	Reduced effective concentration of 1,2- hexanediol to 0.25-0.5 x MIC
1,2-Hexanediol + Niacinamide	Fungi	Synergistic antifungal activity
1,2-Hexanediol (1 part) + 1,2- Octanediol (1 part)	Bacteria, Yeast, Mold	Synergistic antimicrobial properties

Table 3: Skin Compatibility and Safety Data



Test Type	Concentration of 1,2-Hexanediol	Number of Subjects	Results
Human Patch Test	0.5% in a gel preparation	101	No skin irritation observed.
Human Patch Test	10% aqueous solution	56	No skin irritation observed.
Repeat Insult Patch Test (RIPT)	15% in a carbomer gel (in combination with caprylyl glycol)	200	No delayed Type IV hypersensitivity reactions observed.[1] [10]
Skin Sensitization (Animal Test)	10%, 50%, 100% solutions	N/A (Mice)	Negative for skin sensitization (OECD 429 guidelines).

Experimental Protocols

Protocol 1: Preservative Efficacy Testing (PET) / Challenge Test

This protocol is designed to evaluate the effectiveness of 1,2-**hexanediol** as a preservative or preservative booster in a cosmetic formulation. It is based on standard methods such as USP <51> and ISO 11930.[11][12]

1. Objective: To determine if the cosmetic product containing 1,2-**hexanediol** is adequately protected against microbial contamination.

2. Materials:

- Test product formulation with 1,2-hexanediol.
- Control product formulation without a preservative system.
- Standardized microbial strains (e.g., Staphylococcus aureus ATCC 6538, Pseudomonas aeruginosa ATCC 9027, Escherichia coli ATCC 8739, Candida albicans ATCC 10231, Aspergillus brasiliensis ATCC 16404).



- Sterile culture media (e.g., Tryptic Soy Agar, Sabouraud Dextrose Agar).
- Sterile containers, pipettes, and loops.
- Incubator.
- 3. Procedure:
- Prepare standardized inoculums of each test microorganism.
- Divide the test product into five separate sterile containers.
- Inoculate each container with one of the microbial suspensions to achieve a final concentration of approximately 10⁵ to 10⁶ CFU/g or mL.
- Thoroughly mix the inoculated product.
- Store the inoculated containers at a specified temperature (e.g., 20-25°C) and protect them from light.
- At specified intervals (e.g., 7, 14, and 28 days), withdraw a sample from each container.
- Perform plate counts to determine the number of viable microorganisms remaining.
- Compare the results to the acceptance criteria outlined in the chosen standard (e.g., USP
 <51> requires a certain log reduction in microbial counts at each time point).
- 4. Interpretation: A significant reduction in the microbial population over time indicates that the preservative system is effective.

Protocol 2: Skin Irritation and Sensitization Potential (Patch Testing)

This protocol outlines a method for assessing the potential of a cosmetic formulation containing 1,2-hexanediol to cause skin irritation or sensitization in human subjects.[13][14][15]

1. Objective: To evaluate the dermal irritation and sensitization potential of a cosmetic product containing 1,2-hexanediol.



2. Materials:

- · Test product formulation.
- · Occlusive or semi-occlusive patches.
- Control substance (e.g., saline).
- A panel of human volunteers (with informed consent).
- Dermatologist or trained professional for evaluation.
- 3. Procedure:
- Apply a small amount of the test product to a patch.
- Apply the patch to a designated area of the subject's skin (commonly the upper back).
- Leave the patch in place for a specified period (e.g., 48 hours).
- After the designated time, remove the patch.
- Visually assess the skin for any signs of reaction (e.g., redness, swelling, itching) at specific time points after patch removal (e.g., 1 hour, 24 hours, and 48 hours).
- For sensitization testing (Repeat Insult Patch Test RIPT), the application and evaluation process is repeated on the same site multiple times over several weeks, followed by a final challenge patch on a new site.
- 4. Interpretation: The absence of significant skin reactions suggests that the product has a low potential for causing irritation or sensitization under the test conditions. Reactions are scored based on a standardized scale.

Protocol 3: Evaluation of Skin Hydration

This protocol describes a non-invasive instrumental method to quantify the moisturizing effect of a cosmetic formulation containing 1,2-hexanediol.



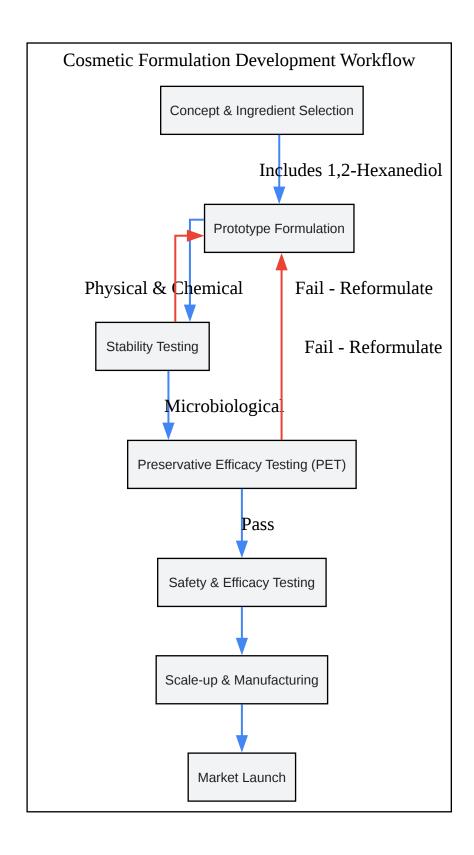
1. Objective: To measure the change in skin hydration levels after the application of a cosmetic product with 1,2-hexanediol.

2. Materials:

- Test product formulation.
- Control or placebo formulation.
- Corneometer or other skin hydration measurement device.
- A panel of human volunteers with dry skin (with informed consent).
- Controlled environment room (constant temperature and humidity).
- 3. Procedure:
- Acclimatize subjects to the controlled environment for at least 30 minutes.
- Define test areas on the subjects' forearms.
- Measure the baseline skin hydration of the test areas.
- Apply a standardized amount of the test product to one area and the control to another.
- At specified time intervals (e.g., 1, 2, 4, and 8 hours after application), measure the skin hydration of the treated areas.
- 4. Interpretation: A statistically significant increase in the hydration measurements of the skin treated with the test product compared to the baseline and the control indicates a moisturizing effect.

Visualizations

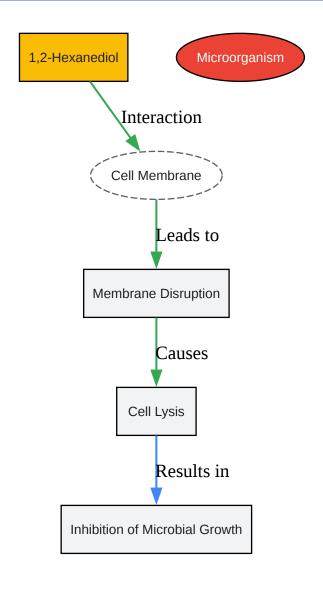




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Caption: Cosmetic Formulation Workflow with 1,2-Hexanediol.





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Caption: Antimicrobial Mechanism of 1,2-Hexanediol.

Conclusion

1,2-**Hexanediol** is a highly effective and versatile ingredient in modern cosmetic formulations. Its ability to provide multiple benefits, including moisturization, improved sensory experience, and enhanced preservation, makes it a valuable tool for cosmetic scientists and formulators. The provided quantitative data and experimental protocols offer a framework for the effective and safe utilization of 1,2-**hexanediol** in the development of innovative and high-performing cosmetic products. As with any cosmetic ingredient, it is crucial to conduct thorough testing to ensure the safety and efficacy of the final formulation.



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